

Application Notes: Determining the Solubility of IQDMA in DMSO and Ethanol

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Compound of Interest

Compound Name: IQDMA

Cat. No.: B15579621

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Introduction

IQDMA (N'-(11H-indolo[3,2-c]quinolin-6-yl)-N,N-dimethylethane-1,2-diamine) is a synthetic indoloquinoline derivative identified as a cell-permeable inhibitor of Signal Transducer and Activator of Transcription 5 (STAT5). The STAT5 signaling pathway is crucial in cell differentiation, proliferation, and apoptosis, and its constitutive activation is often observed in various cancers, including myeloid leukemia.[1][2] **IQDMA** has demonstrated anti-tumor activity by inhibiting the phosphorylation of STAT5 and other kinases such as EGFR, Src, Bcr-Abl, and JAK2, leading to cell cycle arrest and apoptosis in cancer cells.[1]

Accurate solubility data for compounds like **IQDMA** is fundamental for the design and execution of in vitro and in vivo experiments. Proper dissolution is critical for ensuring consistent and reproducible results in biological assays. Dimethyl sulfoxide (DMSO) is a widely used polar aprotic solvent for dissolving water-insoluble compounds in biological screening.[3] Ethanol is another common solvent used in pharmaceutical preparations and laboratory research. This document provides a detailed protocol for determining the solubility of **IQDMA** in both DMSO and ethanol and presents the known solubility data.

Data Presentation: Solubility of IQDMA

The solubility of **IQDMA** in dimethyl sulfoxide (DMSO) and ethanol has been reported as follows:

Solvent	Reported Solubility	Molar Mass (g/mol)
DMSO	100 mM	304.39
Ethanol	100 mM	304.39

Experimental Protocol: Determination of Solubility

This protocol outlines a general method for determining the solubility of a compound like **IQDMA** in a given solvent using the visual saturation method, followed by confirmation with High-Performance Liquid Chromatography (HPLC).

Materials:

- **IQDMA** powder (>98% purity)
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol, absolute
- Vortex mixer
- Thermostatic shaker
- Analytical balance
- Microcentrifuge
- HPLC system with a suitable column (e.g., C18) and detector (e.g., UV-Vis)
- Volumetric flasks and pipettes
- Syringe filters (0.22 µm)

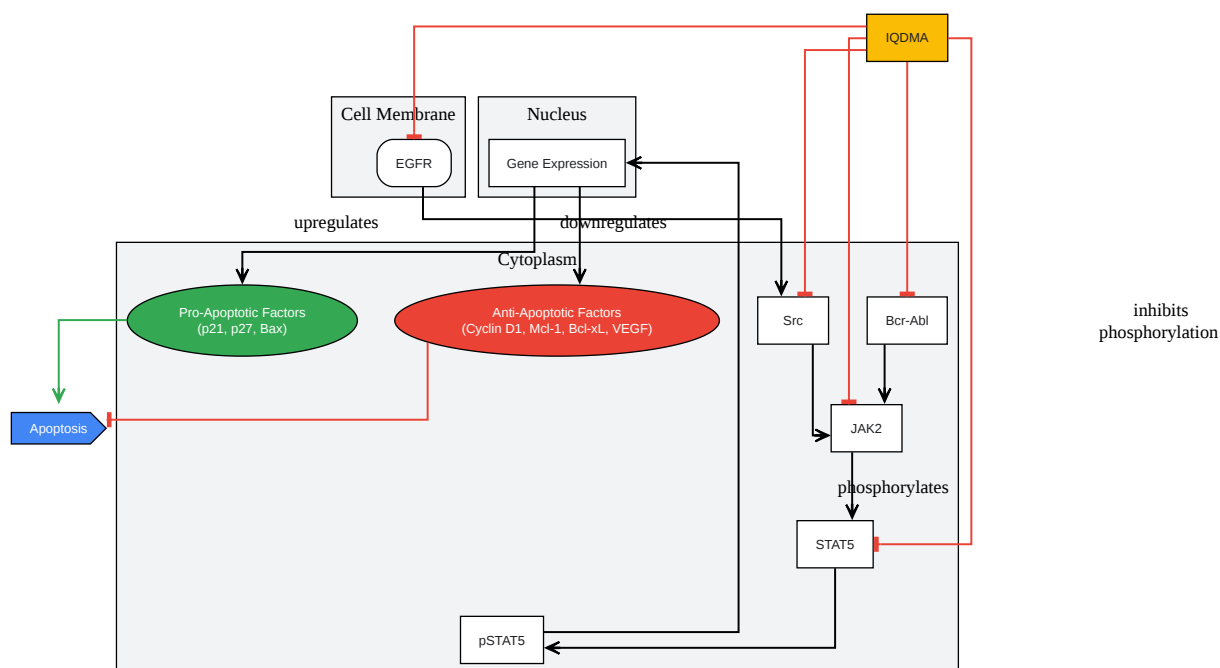
Procedure:

- Preparation of Stock Solutions:
 - Prepare a high-concentration stock solution of **IQDMA** in the chosen solvent (e.g., 150 mM in DMSO or ethanol) to create a saturated solution.
 - Accurately weigh a specific amount of **IQDMA** powder and add the calculated volume of the solvent.
- Equilibration:
 - Vortex the mixture vigorously for 2-5 minutes.
 - Place the solution in a thermostatic shaker at a constant temperature (e.g., 25°C) for 24 hours to ensure it reaches equilibrium. The solution should appear as a slurry with undissolved particles.
- Separation of Saturated Solution:
 - After equilibration, centrifuge the slurry at high speed (e.g., 10,000 x g) for 15 minutes to pellet the excess, undissolved **IQDMA**.
 - Carefully collect the supernatant, which represents the saturated solution.
- Serial Dilution and HPLC Analysis:
 - Filter the supernatant through a 0.22 µm syringe filter to remove any remaining particulates.
 - Prepare a series of dilutions of the saturated solution with the same solvent.
 - Analyze the diluted samples and a set of known concentration standards using a validated HPLC method to determine the concentration of **IQDMA** in the saturated solution.
- Data Analysis:
 - Construct a calibration curve from the standards.

- Use the calibration curve to determine the concentration of the diluted samples and, subsequently, the concentration of the original saturated solution. This concentration is the solubility of **IQDMA** in that solvent at the specified temperature.

Visualizations

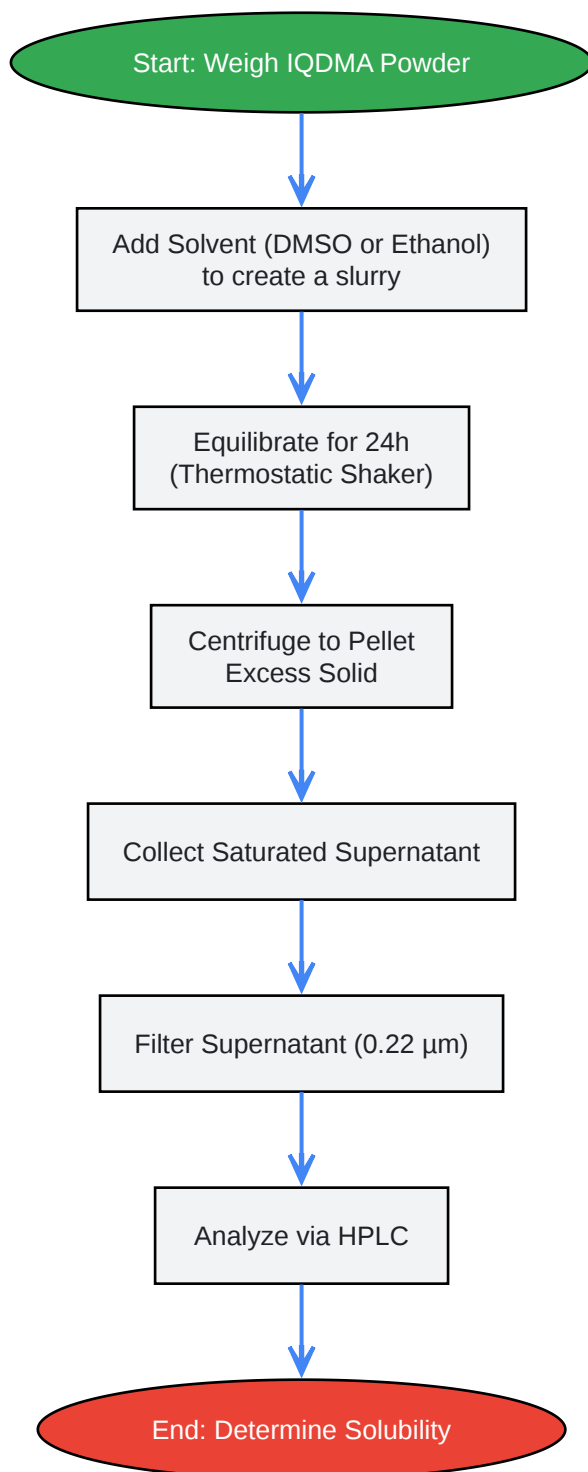
IQDMA Signaling Pathway Inhibition



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Caption: **IQDMA** inhibits multiple oncogenic pathways, primarily targeting STAT5 phosphorylation.

Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the solubility of IQDMA.

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References

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